

Head-to-Head Comparison of Piperazine Analogs in a Nematode Model

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Compound of Interest

Compound Name: Antepar

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This guide provides a comprehensive, data-driven comparison of the biological activity of various piperazine analogs in the nematode model organism, *Caenorhabditis elegans*. The data presented herein is intended to inform research and development efforts in the field of anthelmintics and neuropharmacology.

Introduction

Piperazine and its analogs are a class of compounds with a long history of use as anthelmintic agents.^[1] Their primary mechanism of action involves the modulation of GABAergic neurotransmission in nematodes, leading to flaccid paralysis and subsequent expulsion from the host's gastrointestinal tract.^{[2][3][4][5]} The free-living nematode *Caenorhabditis elegans* serves as an excellent model organism for studying the effects of these compounds due to its genetic tractability, well-defined nervous system, and the conservation of key signaling pathways. This guide focuses on a head-to-head comparison of the toxicity and reproductive effects of several piperazine analogs, providing valuable insights into their structure-activity relationships.

Data Presentation

The following tables summarize the quantitative data from a comparative study on the toxicity and reproductive effects of three piperazine analogs in *C. elegans*.

Table 1: Acute Toxicity (LC50) of Piperazine Analogs in *C. elegans*

The median lethal concentration (LC50) was determined following acute exposure.

Piperazine Analog	Chemical Name	LC50 (mM)[3]
BZP	1-Benzylpiperazine	52.21
MeOPP	1-(4-Methoxyphenyl)piperazine	5.72
MDBP	1-(3,4-Methylenedioxybenzyl)piperazine	1.22

LC50 values indicate the concentration of the compound that is lethal to 50% of the worm population under the specified experimental conditions.

Table 2: Effects of Piperazine Analogs on Brood Size in *C. elegans*

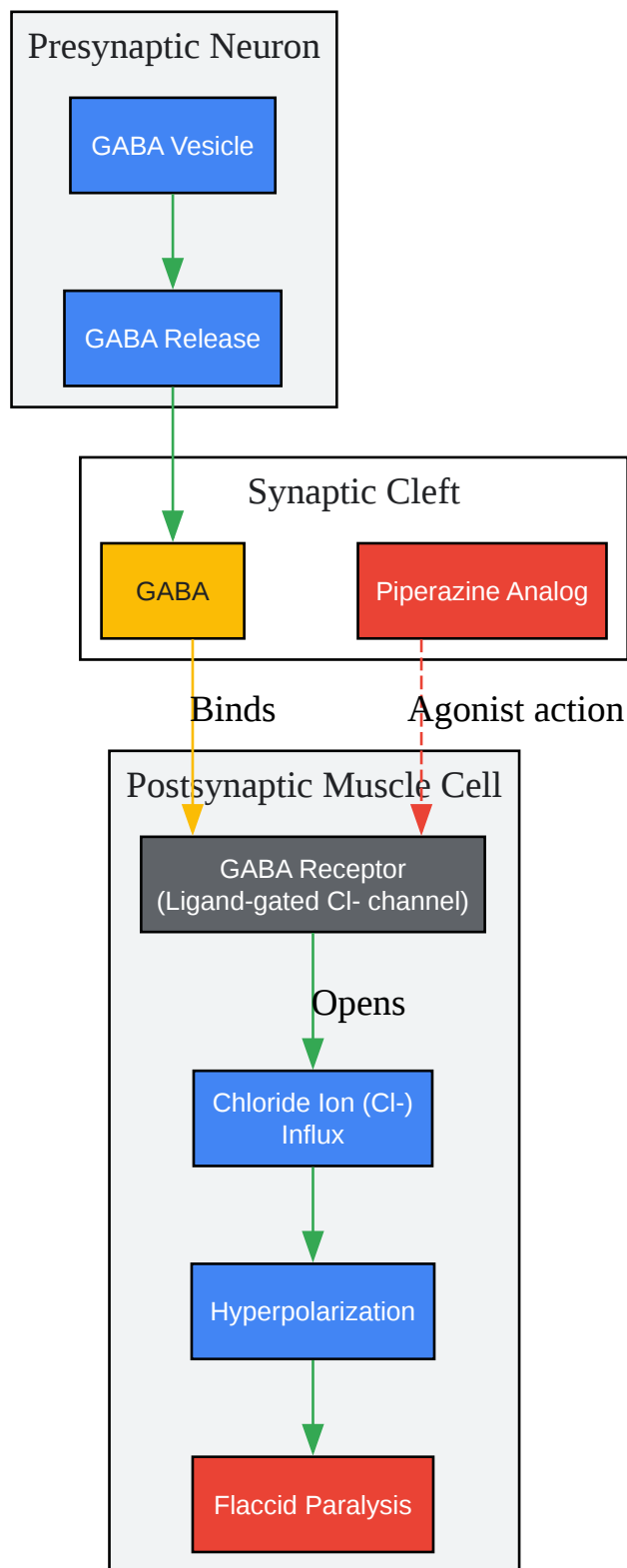
The impact on the total number of offspring (brood size) was assessed to evaluate reproductive toxicity.

Piperazine Analog	Concentration Range Tested (mM)	Observed Effect on Brood Size[2]
BZP	2.5 - 65.0	Significant reduction at higher concentrations
MeOPP	0.5 - 7.5	Significant reduction at higher concentrations
MDBP	0.25 - 2.5	No significant effect observed

Signaling Pathway and Experimental Workflows

Signaling Pathway of Piperazine Action

The primary mechanism of action for piperazine in nematodes is the potentiation of GABAergic neurotransmission.

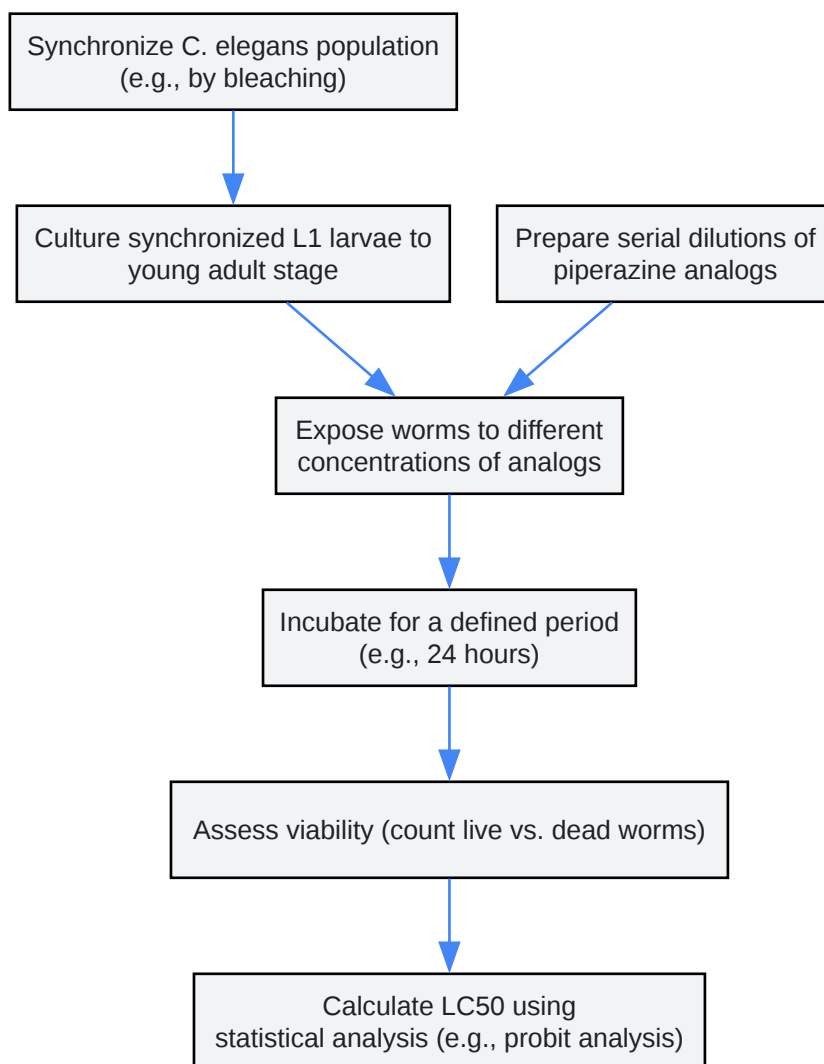


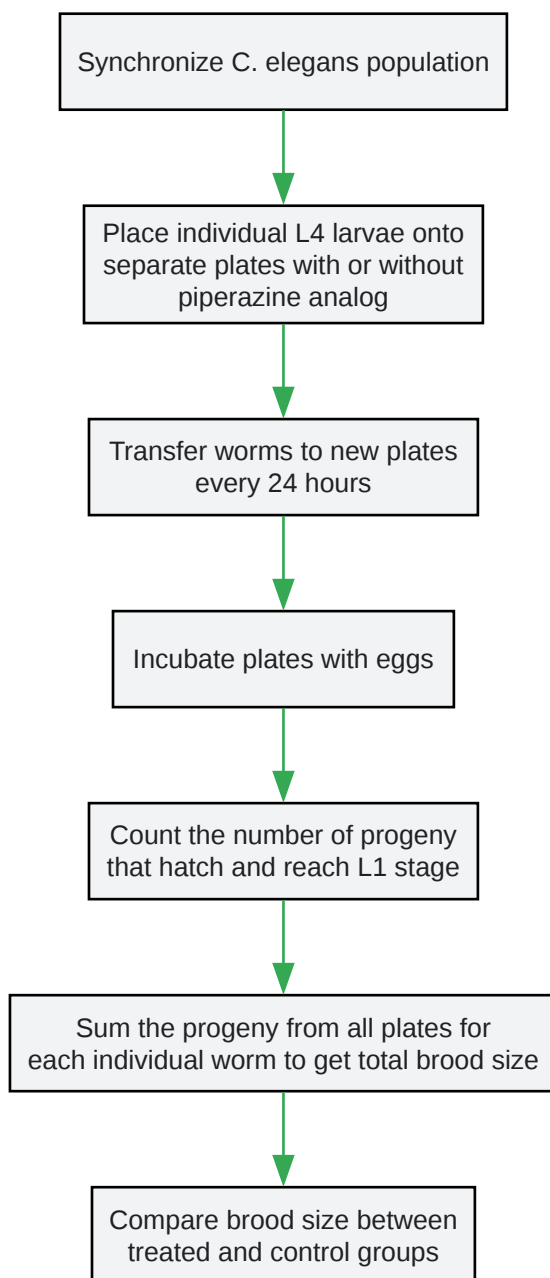
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Caption: Mechanism of piperazine-induced paralysis in nematodes.

Experimental Workflow: LC50 Determination

This workflow outlines the key steps in determining the median lethal concentration (LC50) of piperazine analogs in *C. elegans*.





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